

Essential Safety and Logistical Information for Handling β -Ionylideneacetaldehyde

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Compound of Interest

Compound Name: *beta*-Ionylideneacetaldehyde

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This guide provides critical safety and logistical information for the handling, storage, and disposal of β -Ionylideneacetaldehyde, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risks.

Hazard Identification and Classification

β -Ionylideneacetaldehyde is a chemical that requires careful handling due to its potential health and physical hazards. The following table summarizes its classification according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Statement
Flammable Liquids	H224: Extremely flammable liquid and vapour.
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation. [1]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation.
Germ Cell Mutagenicity	H341: Suspected of causing genetic defects.
Carcinogenicity	H350: May cause cancer.
Acute Toxicity (Oral)	H302: Harmful if swallowed. [1]
Hazardous to the Aquatic Environment	H402: Harmful to aquatic life.

Physical and Chemical Properties

A summary of the key physical and chemical properties of β -Ionylideneacetaldehyde is provided below.

Property	Value
Molecular Formula	$C_{15}H_{22}O$ [2]
Molecular Weight	218.33 g/mol [2]
Boiling Point	329.1±11.0 °C (Predicted) [3]
Density	0.948±0.06 g/cm ³ (Predicted) [3]
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly) [3]
Storage Temperature	Amber Vial, -86°C Freezer, Under inert atmosphere [3]

Operational Plans

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling β -Ionylideneacetaldehyde. The following table outlines the recommended PPE.

Protection Type	Recommended Equipment	Specifications
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4]
Skin Protection	Gloves	Chemical impermeable gloves. [4]
Protective Clothing		Wear fire/flame resistant and impervious clothing. [4] A lab coat is recommended for minor contamination risks. [5]
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [4] The filter type should be ABEK. [1]

Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and exposure.

Handling:

- Avoid the formation of dust and aerosols.[\[4\]](#)
- Do not breathe mist, gas, or vapors.[\[4\]](#)
- Avoid contact with skin and eyes.[\[4\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Use only non-sparking tools.

- Take precautionary measures against static discharge. Ground and bond containers when transferring material.[6]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]

Storage:

- Store in a cool, well-ventilated place.[6]
- Keep the container tightly closed.[6]
- Store locked up.
- Store away from incompatible materials such as strong reducing agents and oxidizing agents.[7]

Emergency Procedures

First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[4] Remove contact lenses if present and easy to do so.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Fire-Fighting Measures

In case of a fire involving β -Ionylideneacetaldehyde:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4][7]
- Specific Hazards: Vapors may form explosive mixtures with air. Pay attention to flashback.[1]
- Protective Actions: Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[1][4]

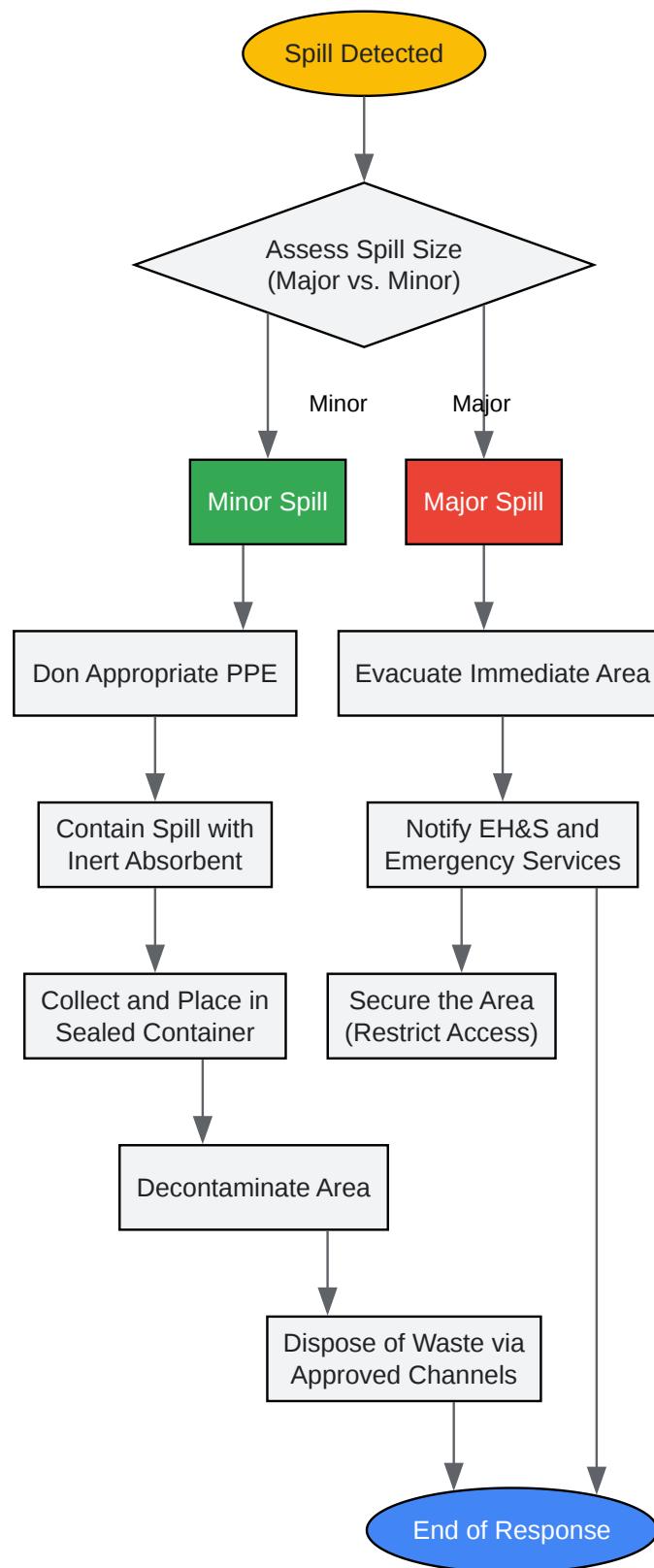
Accidental Release Measures

In the event of a spill, follow these steps:

- Personal Precautions:
 - Avoid breathing vapors, mist, or gas.[4]

- Avoid contact with skin and eyes.[4]
- Use personal protective equipment, including chemical-impermeable gloves.[4]
- Ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Evacuate personnel to safe areas.[4]
- Environmental Precautions:
 - Prevent further leakage or spillage if it is safe to do so.[4]
 - Do not let the chemical enter drains.[4]
- Containment and Cleaning:
 - Soak up with inert absorbent material (e.g., sand, silica gel).[7]
 - Keep in suitable, closed containers for disposal.[7]

The following diagram illustrates the workflow for responding to a chemical spill.



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Caption: Workflow for handling a chemical spill.

Disposal Plans

Dispose of β -Ionylideneacetaldehyde and its containers in accordance with local, regional, and national regulations.

- Product: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Contaminated Packaging: Dispose of as unused product.

Do not allow the product to enter drains or waterways.[\[4\]](#)

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